

Proper Disposal of Benzyl Hexanoate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Benzyl hexanoate

Cat. No.: B1584606

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for the proper disposal of **benzyl hexanoate**, a common fragrance and flavor ingredient. Adherence to these procedures is critical for maintaining a safe laboratory environment and minimizing environmental impact.

Key Safety and Physical Properties

Understanding the properties of **benzyl hexanoate** is the first step in safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C ₁₃ H ₁₈ O ₂
Molecular Weight	206.28 g/mol [1]
Boiling Point	270.00 °C @ 760.00 mm Hg [2]
Flash Point	221.00 °F (105.00 °C) [2]
CAS Number	6938-45-0 [3]
Storage Class	10 - Combustible liquids

Experimental Protocols: Disposal Procedures

The proper disposal of **benzyl hexanoate** involves a multi-step process that ensures the safety of laboratory personnel and compliance with environmental regulations.

Step 1: Personal Protective Equipment (PPE)

Before handling **benzyl hexanoate**, ensure appropriate personal protective equipment is worn. This includes:

- Chemical-impermeable gloves
- Safety goggles or face shield
- Laboratory coat

Step 2: Waste Segregation and Collection

- **Uncontaminated Benzyl Hexanoate:** If the **benzyl hexanoate** is pure and unused, it should be collected in a designated, properly labeled, and sealed container.
- **Contaminated Benzyl Hexanoate:** If the **benzyl hexanoate** is contaminated with other substances, it must be treated as hazardous waste. Collect it in a separate, labeled, and sealed container. Do not mix with other waste streams unless compatibility has been confirmed.
- **Contaminated Labware and Materials:** Any materials, such as paper towels or pipette tips, that come into contact with **benzyl hexanoate** should be collected in a designated hazardous waste container.

Step 3: Disposal of Liquid **Benzyl Hexanoate**

The primary recommended disposal method for liquid **benzyl hexanoate** is through a licensed chemical destruction facility.^[3] This typically involves controlled incineration with flue gas scrubbing to neutralize harmful byproducts.^[3]

Important Considerations:

- Do NOT discharge to sewer systems.^[3] This can have adverse effects on aquatic life and interfere with wastewater treatment processes.

- Do NOT contaminate water, foodstuffs, feed, or seed during storage or disposal.[3]

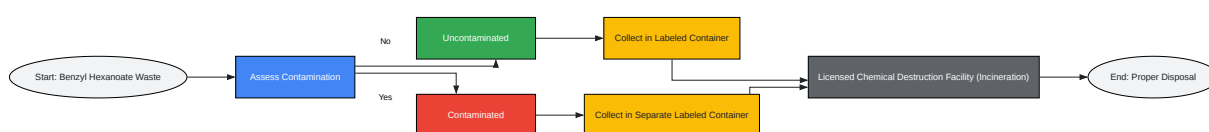
Step 4: Disposal of Empty Containers

Empty containers that held **benzyl hexanoate** must also be handled properly to remove residual chemicals.

- Triple Rinse: Containers should be triple rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate should be collected and disposed of as hazardous waste.
- Recycling or Reconditioning: After triple rinsing, the container can be offered for recycling or reconditioning.[3]
- Puncturing: Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill.[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **benzyl hexanoate**.



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Caption: Logical workflow for **benzyl hexanoate** disposal.

By following these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **benzyl hexanoate**, fostering a culture of safety and sustainability in research and development.

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References

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